

# Personal protective equipment for handling 1-Amino-3-phenylpropan-2-ol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Amino-3-phenylpropan-2-ol

Cat. No.: B1275374

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## Essential Safety and Handling Guide for 1-Amino-3-phenylpropan-2-ol

This guide provides immediate and essential safety and logistical information for handling **1-Amino-3-phenylpropan-2-ol** (CAS: 50411-26-2) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Summary: **1-Amino-3-phenylpropan-2-ol** is harmful if swallowed or inhaled, causes skin irritation, and serious eye irritation.[1] It may also cause respiratory irritation.[1]

## Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to minimize exposure and ensure safety. The following table summarizes the required PPE for handling **1-Amino-3-phenylpropan-2-ol**.

Body Part	Recommended Protection	Specification
Eyes/Face	Safety Goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US) approved standards.[2]
Skin	Chemical-resistant gloves	Inspect gloves prior to use and dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[3]
Protective clothing	Wear appropriate protective gloves and clothing to prevent skin exposure.[4] Consider fire/flame resistant and impervious clothing.[2]	
Respiratory	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4] [5] For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator may be used. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[3][5]

## Operational and Disposal Plans

### Handling and Storage:

- Handle in a well-ventilated place.[2]

- Avoid contact with skin and eyes.[2][6]
- Avoid the formation of dust and aerosols.[2][5]
- Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][4]
- Store in a locked-up area.[4][7]
- Incompatible materials include strong oxidizing agents.[4]

#### Accidental Release Measures:

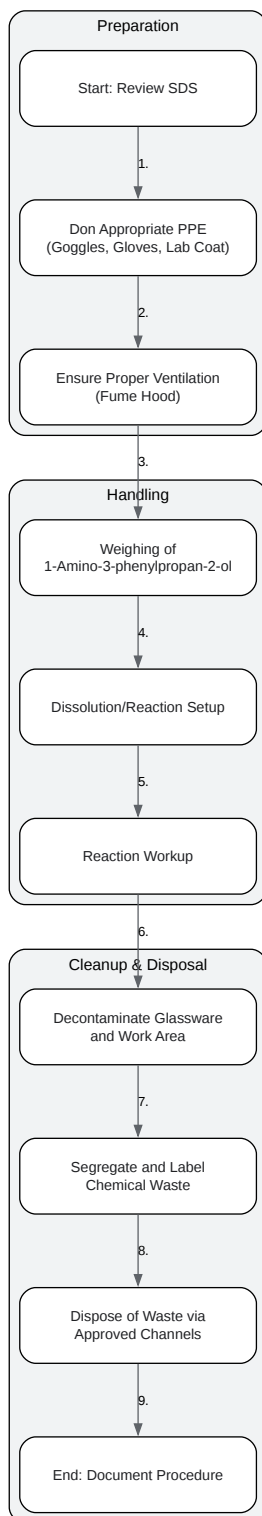
- Evacuate personnel to safe areas.[5]
- Use personal protective equipment.[2][5]
- Avoid dust formation.[2][5]
- Sweep up and shovel the material into a suitable, closed container for disposal.[5][7]
- Do not let the product enter drains.[5]

#### Disposal:

- Dispose of contents/container to an approved waste disposal plant.[4]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[3][5]
- Contaminated packaging should be disposed of as an unused product.[3][5]

## Experimental Workflow

The following diagram outlines the standard operating procedure for handling **1-Amino-3-phenylpropan-2-ol** in a laboratory setting.



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Caption: Workflow for handling **1-Amino-3-phenylpropan-2-ol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-Amino-3-phenylpropan-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1275374#personal-protective-equipment-for-handling-1-amino-3-phenylpropan-2-ol]

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